

An In-depth Technical Guide to 2-Propylpyridine (CAS Number 622-39-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Propylpyridine

Cat. No.: B1293518

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Propylpyridine, with the CAS number 622-39-9, is an organic compound belonging to the pyridine family. It is characterized by a pyridine ring substituted with a propyl group at the second position. While it occurs naturally in some plants like *Mentha arvensis*, it is primarily synthesized for its applications in the flavor and fragrance industry, where it imparts green, fatty, roasted, and nutty notes[1][2]. For drug development professionals, **2-propylpyridine** and its derivatives are of interest as potential scaffolds and intermediates in the synthesis of novel pharmacologically active agents[3][4]. The pyridine moiety is a common feature in many approved drugs, and understanding the properties and synthesis of its alkyl derivatives is crucial for the design of new chemical entities[4]. This guide provides a comprehensive technical overview of **2-propylpyridine**, including its physicochemical properties, synthesis and analysis protocols, safety information, and potential relevance in a drug discovery context.

Physicochemical and Spectroscopic Data

The fundamental properties of **2-propylpyridine** are summarized in the tables below, providing a quick reference for laboratory use.

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	622-39-9	[1]
Molecular Formula	C ₈ H ₁₁ N	[1]
Molecular Weight	121.18 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Green, fatty, roasted, tobacco, nutty	[2]
Boiling Point	169-171 °C	[1][2]
Melting Point	2 °C	[1]
Density	0.907 - 0.917 g/cm ³ at 25 °C	[1][2]
Refractive Index	1.490 - 1.496 at 20 °C	[1][2]
Flash Point	56 °C	[2]
Solubility	Slightly soluble in water	[1]
logP	1.8	[1]

Table 2: Spectroscopic Data

Technique	Key Data and Interpretation	Reference(s)
¹ H NMR	Spectra available, showing characteristic peaks for the propyl group and the substituted pyridine ring.	[1]
¹³ C NMR	Spectra available, confirming the carbon skeleton of the molecule.	[1]
Mass Spectrometry (MS)	GC-MS data available, with a prominent peak at m/z 93.	[1]
Infrared (IR) Spectroscopy	FTIR and ATR-IR spectra available, showing characteristic vibrations for the aromatic ring and alkyl chain.	[1]
Raman Spectroscopy	Spectrum available.	[1]

Synthesis of 2-Propylpyridine

Two primary methods for the synthesis of **2-propylpyridine** are the Wolff-Kishner reduction of 2-propionylpyridine and the alkylation of pyridine with a propyl halide.

Wolff-Kishner Reduction of 2-Propionylpyridine

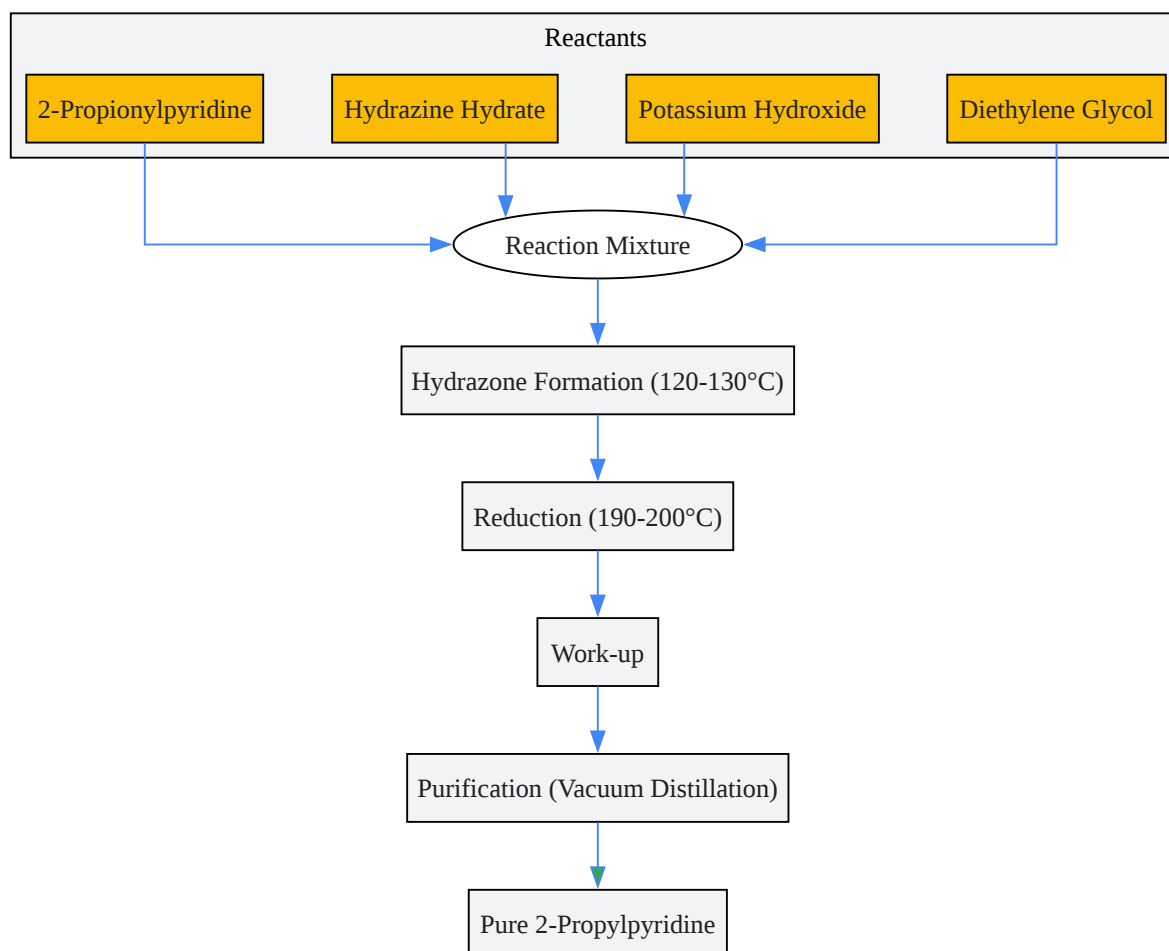
This method involves the deoxygenation of the ketone group of 2-propionylpyridine to a methylene group. The Huang-Minlon modification is a commonly used one-pot procedure that offers good yields and shorter reaction times[5].

Experimental Protocol:

- **Apparatus Setup:** A round-bottom flask is equipped with a reflux condenser.
- **Reactant Charging:** To the flask, add 2-propionylpyridine (1 equivalent), diethylene glycol as the solvent, hydrazine hydrate (85% solution, 4-5 equivalents), and potassium hydroxide (4-5

equivalents).

- **Hydrazone Formation:** The mixture is heated to 120-130 °C for 1-2 hours to facilitate the formation of the hydrazone intermediate.
- **Reduction:** The temperature is then raised to 190-200 °C to allow for the decomposition of the hydrazone and the evolution of nitrogen gas. This step is typically carried out for 3-4 hours.
- **Work-up:** After cooling, the reaction mixture is diluted with water and extracted with a suitable organic solvent (e.g., diethyl ether or dichloromethane). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- **Purification:** The crude **2-propylpyridine** is purified by vacuum distillation to yield the final product.



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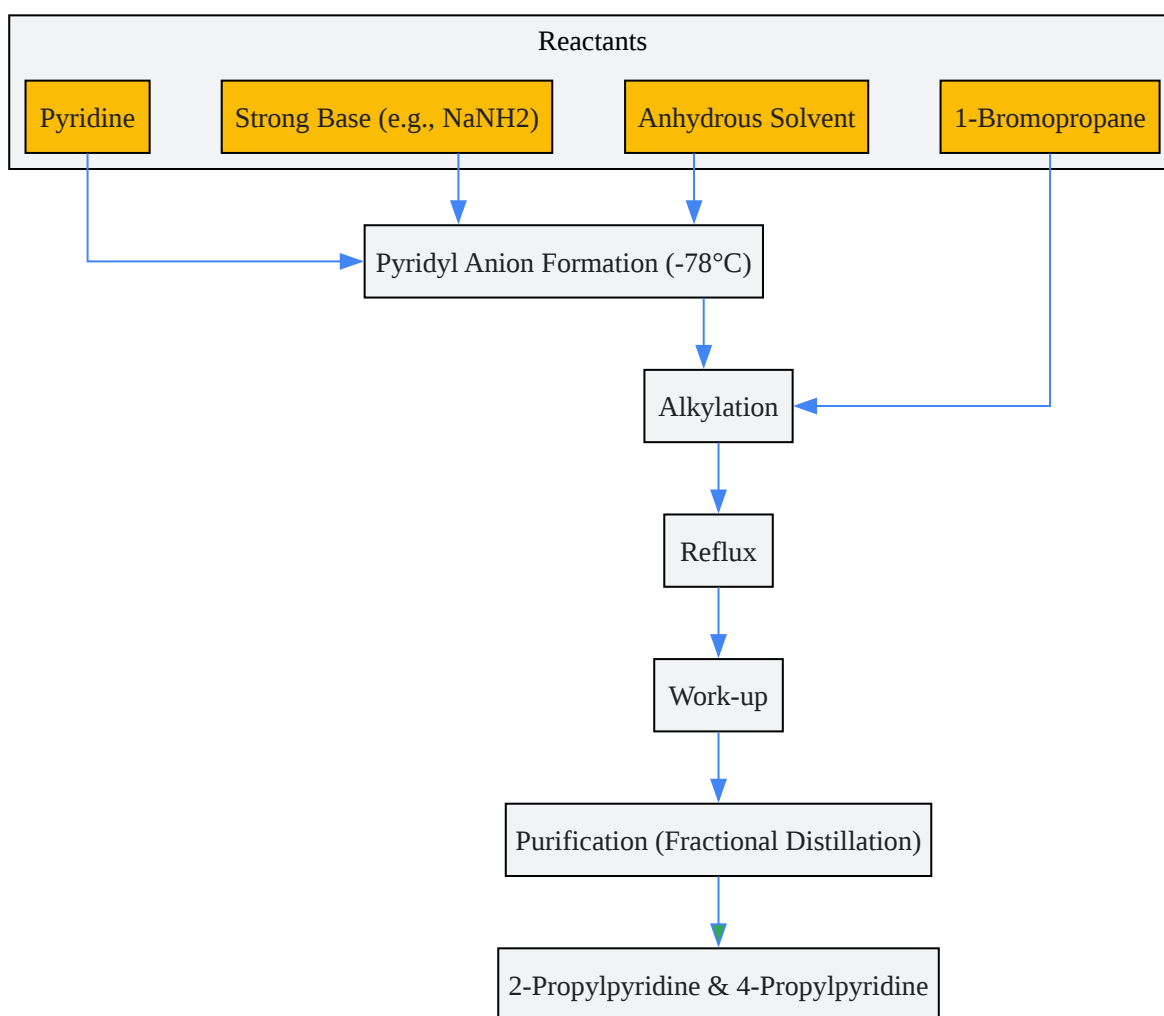
Workflow for the Wolff-Kishner Reduction of 2-Propionylpyridine.

Alkylation of Pyridine with 1-Bromopropane

This method involves the direct alkylation of the pyridine ring. The reaction typically yields a mixture of 2- and 4-propylpyridine, requiring separation of the isomers.

Experimental Protocol:

- **Apparatus Setup:** A flame-dried, three-necked round-bottom flask is equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet.
- **Reactant Charging:** The flask is charged with anhydrous pyridine (1 equivalent) and a suitable solvent such as toluene or xylene.
- **Initiation:** A strong base like sodium amide or an organometallic reagent (e.g., phenyllithium) is added to the pyridine solution under an inert atmosphere at low temperature (e.g., -78 °C) to generate the pyridyl anion.
- **Alkylation:** 1-Bromopropane (1.1 equivalents) is added dropwise to the reaction mixture while maintaining the low temperature. After the addition is complete, the reaction is allowed to slowly warm to room temperature and then refluxed for several hours.
- **Work-up:** The reaction is quenched with water or a saturated ammonium chloride solution. The organic layer is separated, and the aqueous layer is extracted with an organic solvent. The combined organic layers are washed, dried, and the solvent is evaporated.
- **Purification:** The resulting mixture of isomers is separated by fractional distillation or column chromatography to isolate **2-propylpyridine**.



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Workflow for the Alkylation of Pyridine.

Analytical Methods

The purity and concentration of **2-propylpyridine** can be determined using standard chromatographic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for the identification and quantification of **2-propylpyridine**, especially in complex mixtures like flavor and fragrance formulations.

Experimental Protocol:

- Sample Preparation: Dilute the sample containing **2-propylpyridine** in a suitable volatile solvent such as dichloromethane or methanol.
- GC-MS System:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness) is typically used.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - Injector: Split/splitless injector at a temperature of 250 °C.
 - Oven Program: A temperature gradient is employed, for example, starting at 50 °C, holding for 2 minutes, then ramping to 250 °C at 10 °C/min.
 - Mass Spectrometer: Electron ionization (EI) at 70 eV with a scan range of m/z 40-300.
- Data Analysis: Identify **2-propylpyridine** by its retention time and comparison of its mass spectrum with a reference library. The fragmentation pattern will show a characteristic base peak at m/z 93. Quantification can be performed using an internal or external standard method.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC can be used for the purity assessment of **2-propylpyridine**.

Experimental Protocol:

- Sample Preparation: Dissolve the **2-propylpyridine** sample in the mobile phase.
- HPLC System:

- Column: A C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: A mixture of acetonitrile and water with an acidic modifier (e.g., 0.1% phosphoric acid or formic acid for MS compatibility)[6]. A gradient or isocratic elution can be used depending on the sample complexity.
- Flow Rate: Typically 1.0 mL/min.
- Detector: UV detector set at a wavelength where pyridine derivatives absorb (e.g., 254 nm).
- Column Temperature: Maintained at a constant temperature, for example, 25 °C.
- Data Analysis: Determine the purity of **2-propylpyridine** by calculating the peak area percentage.

Safety and Handling

2-Propylpyridine is a flammable liquid and an irritant. Proper safety precautions must be taken when handling this chemical.

Table 3: Safety Information

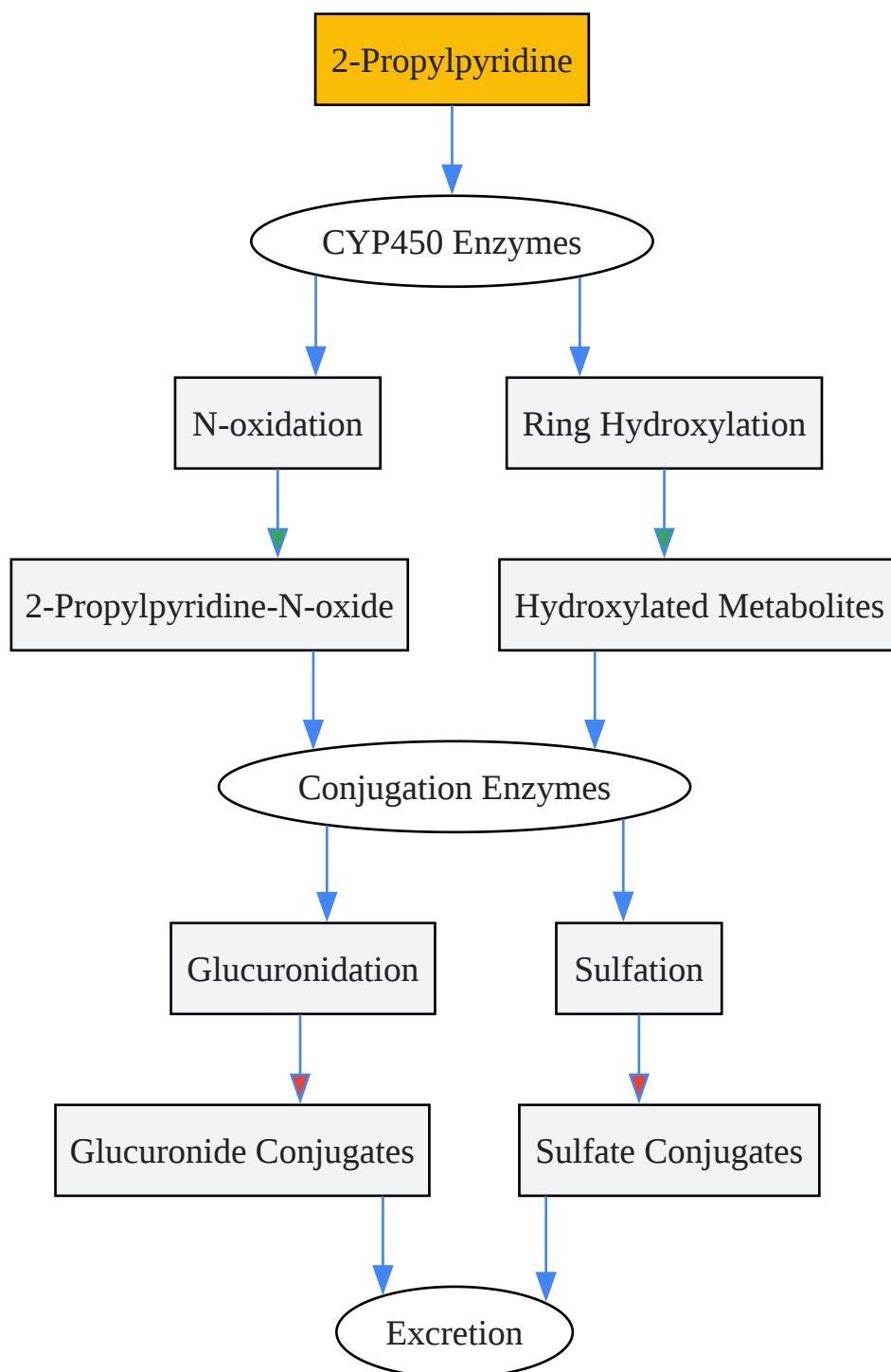
Hazard	Description	Precautionary Measures
Flammability	Flammable liquid and vapor.	Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools.
Health Hazards	Causes skin and eye irritation. May cause respiratory irritation.	Wear protective gloves, eye protection, and face protection. Use in a well-ventilated area.
Incompatibilities	Strong oxidizing agents, strong acids.	Store away from incompatible materials.
First Aid	Eyes: Rinse with plenty of water. Skin: Wash with soap and water. Inhalation: Move to fresh air. Ingestion: Do NOT induce vomiting. Seek medical attention if symptoms persist.	Have safety showers and eyewash stations readily available.

Relevance to Drug Development

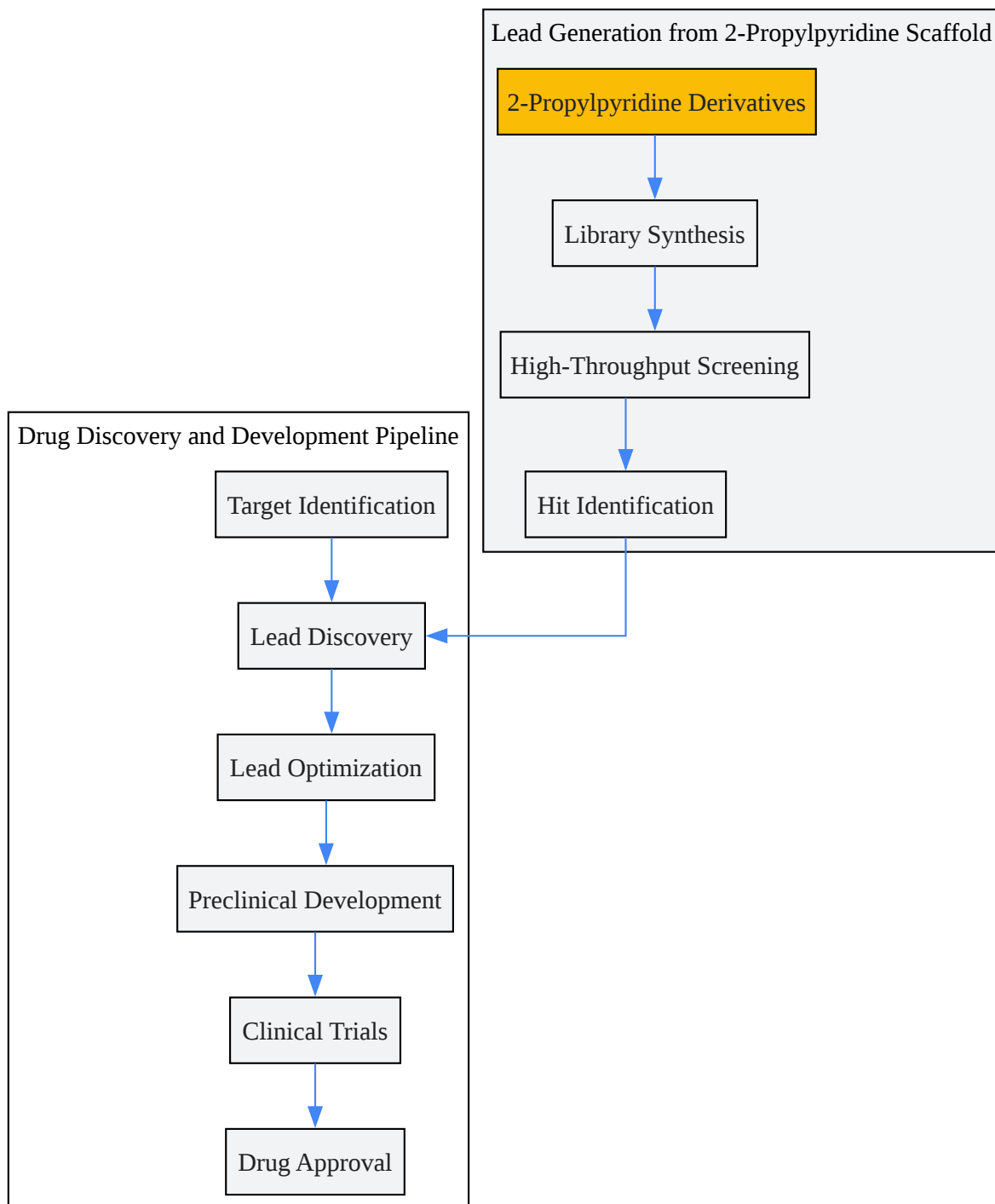
While **2-propylpyridine** itself is not a therapeutic agent, its structural motif is relevant to drug discovery and development for several reasons:

- **Synthetic Intermediate:** As a substituted pyridine, it can serve as a starting material or intermediate for the synthesis of more complex molecules with potential biological activity[3]. The pyridine ring is a key component in numerous pharmaceuticals, and methods for its functionalization are of great interest[4].
- **Scaffold for Library Synthesis:** The **2-propylpyridine** core can be used as a scaffold for creating libraries of related compounds for high-throughput screening in drug discovery programs.
- **Metabolic and Toxicological Considerations:** Understanding the metabolism and potential toxicity of simple alkylpyridines is important for predicting the properties of more complex drug candidates containing this moiety. The metabolism of pyridines in vivo can involve N-oxidation and hydroxylation of the ring, catalyzed by cytochrome P450 enzymes[7][8][9][10].

While specific data for **2-propylpyridine** is limited, studies on related compounds suggest that alkylpyridines can have neurotoxic effects at high doses[11][12][13]. Genotoxicity studies on pyridine have shown mixed results, but it is not generally considered a potent genotoxic agent[14][15][16].



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Potential Metabolic Pathway of **2-Propylpyridine**.[Click to download full resolution via product page](#)

Logical Workflow for Utilizing **2-Propylpyridine** in Drug Discovery.

Conclusion

2-Propylpyridine is a well-characterized compound with established applications in the flavor and fragrance industry. For researchers in the pharmaceutical sciences, it represents a valuable building block for the synthesis of novel compounds. This guide has provided a detailed overview of its properties, synthesis, analysis, and safety, along with a perspective on its potential role in drug discovery. While direct biological activity data for **2-propylpyridine** is scarce, the broader importance of the pyridine scaffold in medicinal chemistry warrants a thorough understanding of its simple derivatives. The provided protocols and data tables serve as a practical resource for scientists working with or considering the use of this compound in their research endeavors.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Propylpyridine (CAS Number 622-39-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293518#2-propylpyridine-cas-number-622-39-9]

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